

Crystal Structure Analysis of Titanium (IV) Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Titanium (IV) Sulfate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of anhydrous **titanium (IV) sulfate**, $\text{Ti}(\text{SO}_4)_2$. The information presented herein is a synthesis of computational materials science data and established experimental protocols relevant to the characterization of inorganic sulfates. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in materials science, inorganic chemistry, and related fields.

Introduction

Titanium (IV) sulfate is an inorganic compound with the chemical formula $\text{Ti}(\text{SO}_4)_2$. It is a white, hygroscopic solid that is of interest for its potential applications in catalysis and as a precursor for the synthesis of other titanium-containing materials.^{[1][2]} A thorough understanding of its crystal structure is fundamental to elucidating its physicochemical properties and predicting its behavior in various applications. While experimental single-crystal X-ray diffraction data for anhydrous $\text{Ti}(\text{SO}_4)_2$ is not readily available in the peer-reviewed literature, computational studies provide a robust theoretical model of its crystal structure.

Crystal Structure of Anhydrous Titanium (IV) Sulfate

Computational analysis, as documented by the Materials Project, predicts that anhydrous **titanium (IV) sulfate** crystallizes in the trigonal crystal system.^[3] The structure is a three-dimensional network composed of titanium-oxygen octahedra and sulfur-oxygen tetrahedra.

Crystallographic Data

The following table summarizes the calculated crystallographic data for anhydrous $\text{Ti}(\text{SO}_4)_2$.

Parameter	Value
Chemical Formula	$\text{Ti}(\text{SO}_4)_2$
Crystal System	Trigonal
Space Group	R3
Lattice Parameters	
a, b	4.98 Å
c	23.43 Å
α , β	90°
γ	120°
Atomic Coordination	
Ti ⁴⁺ Coordination	6 (Octahedral)
S ⁶⁺ Coordination	4 (Tetrahedral)
Bond Distances (Range)	
Ti-O	1.93 - 2.00 Å
S-O	1.41 - 1.53 Å

Data sourced from the Materials Project, based on computational modeling.^[3]

Structural Description

The crystal structure of anhydrous $\text{Ti}(\text{SO}_4)_2$ is characterized by a framework of corner-sharing TiO_6 octahedra and SO_4 tetrahedra.[3] There are three distinct crystallographic sites for the titanium (IV) ions, each coordinated to six oxygen atoms in an octahedral geometry.[3] The sulfate groups are also present in two different crystallographic environments, with the sulfur atoms tetrahedrally coordinated to four oxygen atoms.[3] The TiO_6 octahedra and SO_4 tetrahedra are linked through shared oxygen atoms, creating a dense, three-dimensional network.[3]

Experimental Protocols

While a definitive experimental protocol for the single-crystal X-ray diffraction of anhydrous $\text{Ti}(\text{SO}_4)_2$ is not available in the literature, a plausible methodology can be outlined based on the synthesis and characterization of related titanium compounds and other inorganic sulfates.

Synthesis of Anhydrous Titanium (IV) Sulfate

The synthesis of anhydrous **titanium (IV) sulfate** can be challenging due to its hygroscopic nature. A proposed method involves the reaction of titanium tetrachloride with fuming sulfuric acid.

Materials:

- Titanium tetrachloride (TiCl_4)
- Fuming sulfuric acid (oleum)

Procedure:

- In a fume hood, carefully add titanium tetrachloride dropwise to an excess of fuming sulfuric acid under anhydrous conditions.
- The reaction mixture is gently heated to drive off the resulting hydrogen chloride gas.
- The precipitate of **titanium (IV) sulfate** is then isolated by filtration in a dry environment.
- The product should be washed with a suitable anhydrous solvent, such as sulfolane, to remove any residual acid.

- The final product must be dried under vacuum and stored in a desiccator to prevent hydration.

Crystal Structure Determination

The crystal structure of the synthesized anhydrous $\text{Ti}(\text{SO}_4)_2$ powder can be determined using powder X-ray diffraction (PXRD) followed by Rietveld refinement.

Instrumentation:

- High-resolution powder X-ray diffractometer
- Sealed sample holder to prevent hydration during data collection

Data Collection:

- The finely ground anhydrous $\text{Ti}(\text{SO}_4)_2$ powder is loaded into a sealed, airtight sample holder.
- PXRD data is collected over a wide 2θ range (e.g., $10\text{-}120^\circ$) with a small step size and long counting time to ensure good statistics.

Structure Solution and Refinement:

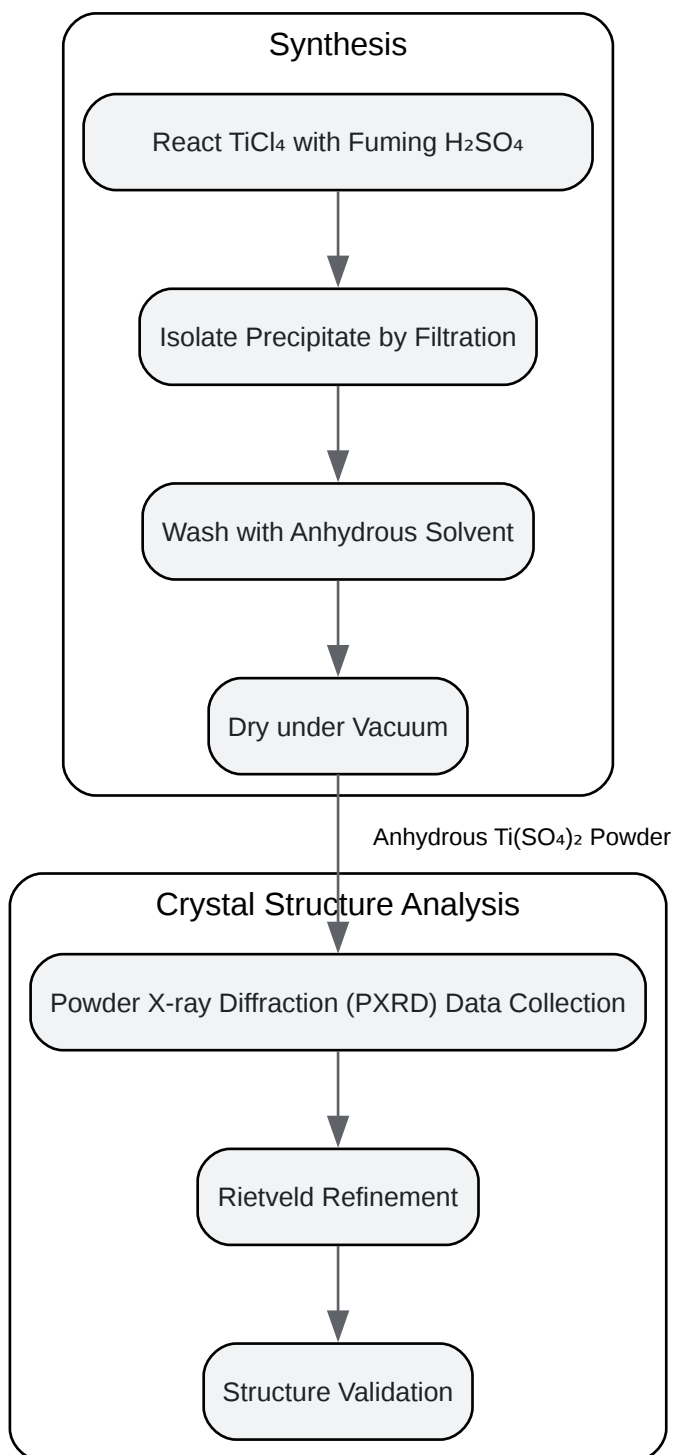
- The initial structural model can be based on the computationally predicted structure from the Materials Project.[3]
- The collected PXRD pattern is subjected to Rietveld refinement using software such as GSAS-II or FullProf.
- The refinement process involves fitting the calculated diffraction pattern from the model to the experimental data by adjusting parameters such as lattice parameters, atomic positions, and thermal parameters.
- The quality of the fit is assessed using agreement indices such as R_{wp} , R_p , and χ^2 .

Visualizations

Experimental Workflow

The following diagram illustrates a proposed experimental workflow for the synthesis and crystal structure analysis of anhydrous **titanium (IV) sulfate**.

Experimental Workflow for $\text{Ti}(\text{SO}_4)_2$ Analysis

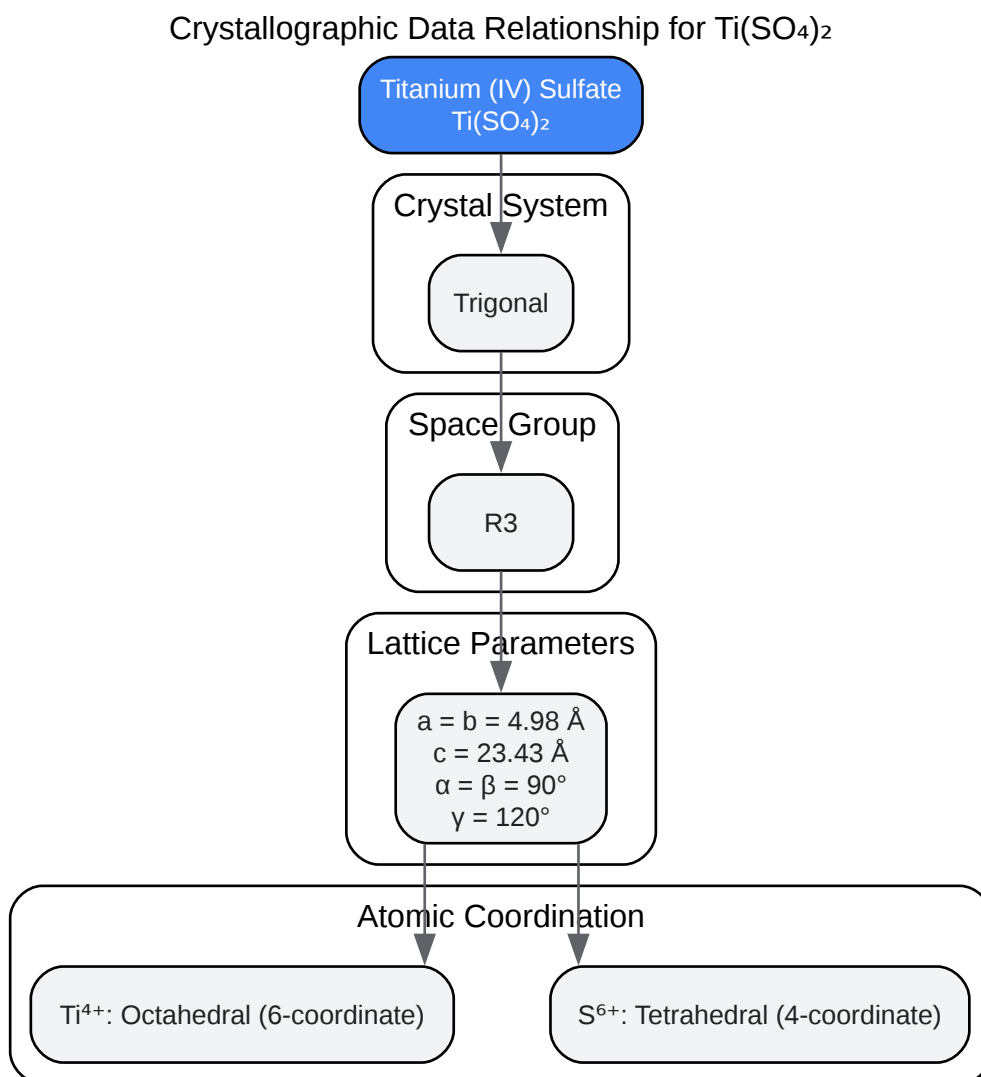


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Caption: Proposed experimental workflow for $\text{Ti}(\text{SO}_4)_2$ analysis.

Logical Relationship of Crystallographic Data

The diagram below outlines the logical hierarchy and relationships of the crystallographic information for **titanium (IV) sulfate**.



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Caption: Crystallographic data relationship for $\text{Ti}(\text{SO}_4)_2$.

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